Handling and storage requirements for light-sensitive Apixaban intermediates

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Compound of Interest

Compound Name:	*Ethyl 3-amino-4-(3-oxo-1-piperazinyl)benzoate*
CAS No.:	*1219964-69-8*
Cat. No.:	*B1456177*

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Application Note: Handling, Photostability, and Storage Protocols for Light-Sensitive Apixaban Intermediates

Context and Mechanistic Causality

Apixaban is a highly potent, selective, and reversible inhibitor of coagulation factor Xa. While the final active pharmaceutical ingredient (API) exhibits robust stability under photolytic, thermolytic, and oxidative stress——the upstream synthetic intermediates are highly susceptible to environmental degradation.

Specifically, the synthesis of the pyrazolo[3,4-c]pyridine core relies on hydrazone derivatives, notably 1[1]. This intermediate contains a highly conjugated hydrazono linkage (-NH-N=C-). When exposed to actinic light (UV/Vis radiation in the 300–400 nm range), the carbon-nitrogen double bond undergoes rapid photo-induced E/Z isomerization. Because the subsequent 1,3-dipolar cycloaddition requires a specific stereochemical orientation to efficiently form the pyrazole ring, uncontrolled photo-isomerization directly depresses the reaction yield and generates downstream process-related impurities. Furthermore, prolonged UV exposure leads

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to photo-oxidation of the electron-rich 4-methoxyphenyl moiety, visually observed as a shift from a light yellow powder to a dark brown solid.

Similarly, advanced intermediates like2 require strict temperature and light controls to prevent premature hydrolysis of the ethyl ester and oxidation of the piperidin-1-yl ring[2].

Quantitative Storage and Handling Specifications

To mitigate these degradation pathways, strict environmental controls must be implemented. The table below summarizes the validated handling and storage parameters for two critical intermediates.

Parameter	Ethyl chloro[(4-methoxyphenyl)hydrazono]acetate	Apixaban Intermediate V (Ethyl Ester)
CAS Number	27143-07-3	503614-91-3
Appearance	Light yellow solid	Off-white to pale yellow powder
Primary Degradation	Photo-isomerization (E/Z), Photo-oxidation	Ester hydrolysis, Thermal degradation
Storage Temperature	Room Temperature (Strictly desiccated)	2–8°C (Refrigerator)
Light Sensitivity	High (Requires Amber/Actinic shielding)	Moderate (Protect from direct UV)
Packaging	Sealed aluminum foil bags, opaque drums	Fluorinated bottles, aluminum foil bags

Process Workflow Visualization

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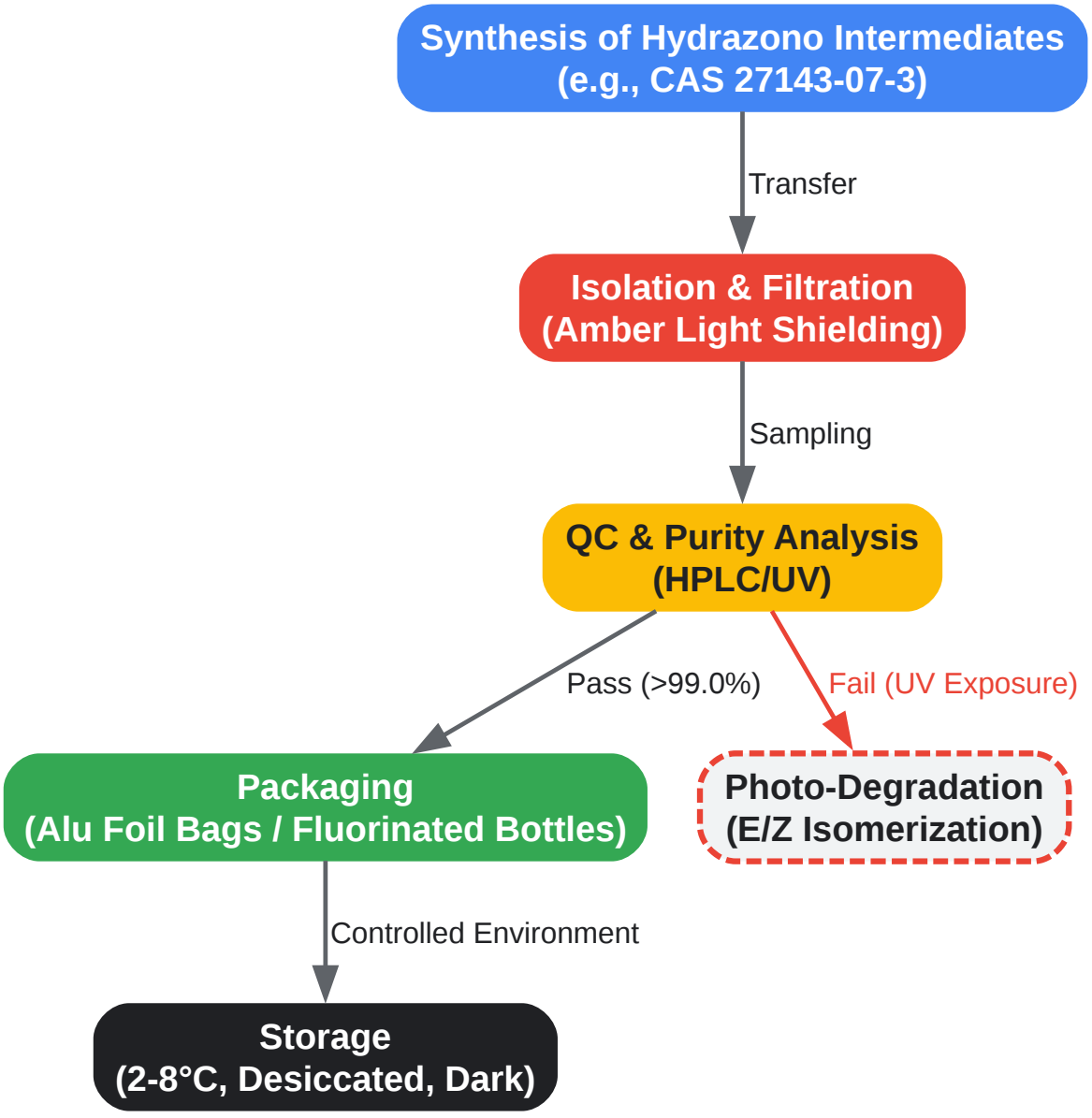

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Workflow for the handling, QC, and storage of light-sensitive Apixaban intermediates.

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Experimental Protocols

Protocol 1: Safe Handling and Transfer under Actinic/Amber Light

Objective: Transfer and dissolve CAS 27143-07-3 without inducing E/Z photo-isomerization. Causality: Standard fluorescent laboratory lighting emits trace UV radiation sufficient to trigger the hydrazone double-bond shift. Amber lighting blocks wavelengths <500 nm, preserving the reactive E -isomer required for the subsequent 1,3-dipolar cycloaddition.

- Environment Preparation: Switch laboratory lighting to amber actinic tubes (cutoff <500 nm). Verify the absence of UV radiation using a portable radiometer (Target: 0 µW/cm²).
- Thermal Equilibration: Bring the sealed aluminum foil bag containing CAS 27143-07-3 to room temperature before opening. Logic: Opening cold containers in ambient air causes condensation, which exacerbates hydrolytic degradation of the ester group.
- Weighing & Transfer: Weigh the solid using anti-static spatulas. Transfer immediately into an amber-glass reactor or a vessel wrapped in opaque foil.
- Self-Validating In-Process Control (IPC): Before initiating the reaction, extract a 1 mg sample, dissolve it in HPLC-grade acetonitrile (in an amber vial), and run a rapid RP-HPLC assay.
  - Validation Criteria: The chromatogram must show a single peak (>99.0% purity). The appearance of a secondary peak at a relative retention time (RRT) of ~0.95 indicates Z -isomer formation, invalidating the handling process and indicating light-shielding failure.

Protocol 2: Forced Degradation & Photostability Testing (ICH Q1B)

Objective: Establish the degradation kinetics of incoming Apixaban intermediate batches under forced photolytic stress. Causality: By exposing the intermediate to a known quantum of light and comparing it against a dark control, we isolate photolytic degradation from thermal/hydrolytic pathways, ensuring that 3[3].

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- Sample Preparation: Spread 1 g of CAS 503614-91-3 evenly across two quartz petri dishes. Ensure the powder bed thickness is <3 mm to guarantee uniform light penetration.
- Dark Control Generation (Self-Validation): Wrap one dish completely in double-layered aluminum foil. This serves as the dark control. Logic: If the dark control degrades during the experiment, the chamber's thermal control is failing, and the photostability results are invalid (indicating thermal degradation rather than photolytic).
- Exposure: Place both dishes in a validated photostability chamber. Expose to cool white fluorescent and near-UV lamps to achieve a minimum of 1.2 million lux hours and 200 watt-hours/square meter[3]. Maintain the chamber temperature at a strict 25°C.
- Analysis: Analyze both samples via stability-indicating RP-HPLC (e.g., Ascentis Express C18 column, 225 nm detection).
- Data Interpretation: Calculate the mass balance. A drop in purity in the exposed sample (e.g., falling below 99.0%) coupled with a stable dark control confirms photosensitivity, mandating opaque packaging (fluorinated bottles/foil bags) for all future handling of that specific intermediate.

References

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